

# Application Notes and Protocols: Preparation and Use of (S)-Zavondemstat Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Zavondemstat

Cat. No.: B15587887

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## Application Notes

**(S)-Zavondemstat**, also known as QC8222 and TACH 101, is the S-enantiomer of Zavondemstat.<sup>[1]</sup> It is a potent, orally bioavailable, small-molecule pan-inhibitor of the histone lysine demethylase 4 (KDM4) family, selectively targeting isoforms KDM4A-D.<sup>[2][3][4]</sup> KDM4 enzymes are epigenetic regulators that remove methyl groups from histones, particularly H3K9 and H3K36.<sup>[5]</sup> Dysregulation and overamplification of KDM4 have been implicated in various cancers, where they drive tumorigenesis by controlling gene transcription, cell cycle progression, and DNA repair.<sup>[5][6][7]</sup> By inhibiting KDM4, **(S)-Zavondemstat** presents a mechanism to reprogram the epigenetic landscape of cancer cells, leading to anti-proliferative effects and tumor growth inhibition, making it a valuable tool for oncological research.<sup>[3][5][8]</sup>

Proper preparation and handling of **(S)-Zavondemstat** solutions are critical for obtaining reproducible and reliable experimental results. These notes provide detailed protocols for the preparation, storage, and use of stock solutions in a laboratory setting.

## Physicochemical Properties

This table summarizes the key properties of **(S)-Zavondemstat**.

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>3</sub> O <sub>3</sub>	[3][4]
Molecular Weight	431.53 g/mol	[3]
Monoisotopic MW	431.22 Da	[2]
Appearance	White to off-white solid	[9]
Purity (Typical)	>98% (by HPLC)	[9]

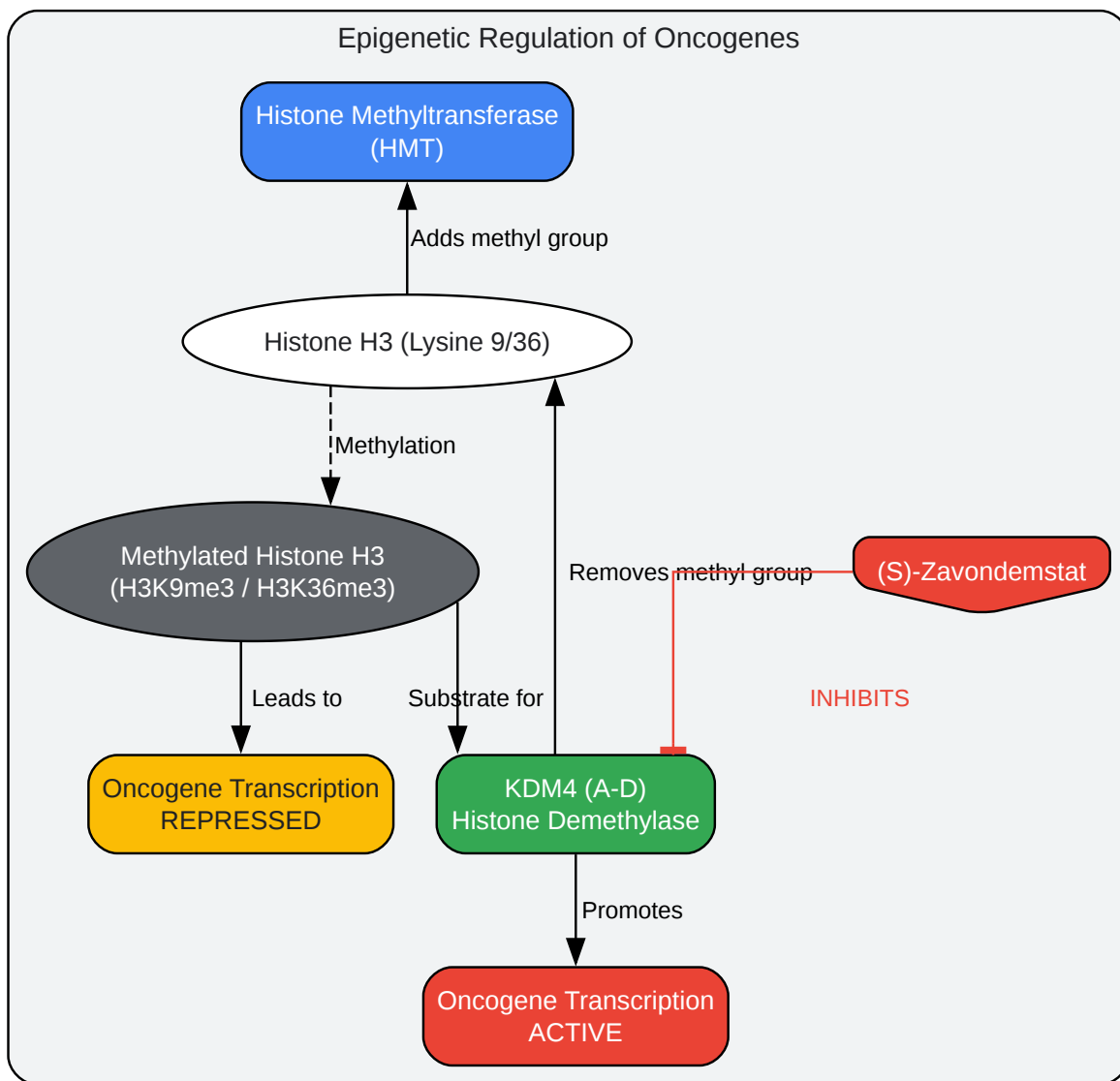
## Solubility and Storage Recommendations

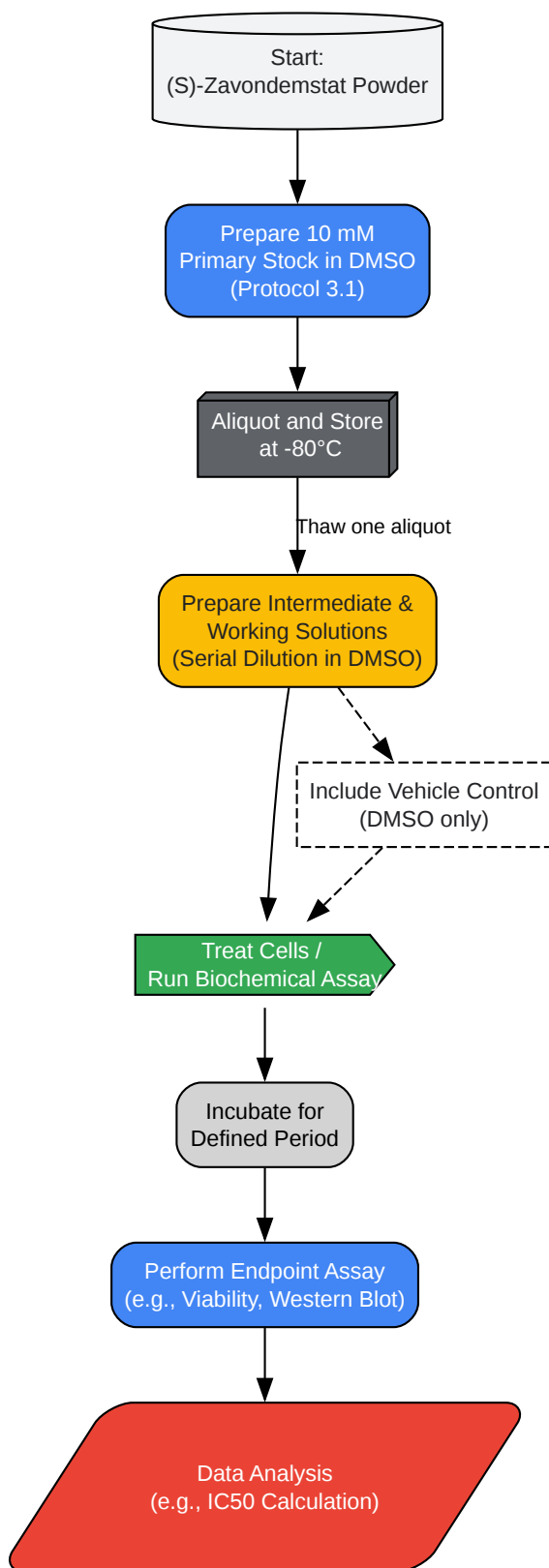
This table provides solubility data and recommended storage conditions for both solid compound and prepared stock solutions. Adherence to these guidelines is crucial for maintaining the compound's stability and activity.[10][11]

Form	Solvent	Solubility	Storage Temperature	Storage Duration	Special Instructions
Solid (Powder)	N/A	N/A	-20°C	Up to 3 years	Keep desiccated and protected from light.[11][12]
Stock Solution	DMSO	~7-16 mM (3-7.25 mg/mL)	-80°C	6 - 12 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[3][10][12]
-20°C	1 month	Use for short-term storage only.[3][10]			
Water	Insoluble	N/A	N/A	[3]	
Ethanol	Insoluble	N/A	N/A	[3]	

## Mechanism of Action: KDM4 Inhibition Pathway

**(S)-Zavondemstat** exerts its effect by inhibiting the KDM4 family of histone demethylases. The diagram below illustrates the role of KDM4 in gene regulation and the point of intervention by **(S)-Zavondemstat**.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)